

Systematic Nomenclature of Dioxane-Substituted Valerophenones: A Guide for Chemical Identification

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Compound of Interest

Compound Name: 5-(5,5-Dimethyl-1,3-dioxan-2-
YL)valerophenone

CAS No.: 898785-43-8

Cat. No.: B3025054

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Executive Summary & Scope

In the landscape of psychoactive substance research and forensic analysis, the precise identification of synthetic cathinone derivatives is critical.^{[1][2]} While "valerophenone" serves as a trivial anchor for 1-phenylpentan-1-one derivatives, the introduction of heterocyclic moieties—specifically dioxane rings—demands a rigorous application of IUPAC (International Union of Pure and Applied Chemistry) protocols.^{[1][3][2]}

This guide addresses the nomenclature of dioxane-substituted valerophenones. These compounds are structural analogs of the widely controlled methylenedioxyvalerophenone (MDPV) class, but distinguished by the expansion of the 5-membered dioxolane ring to a 6-membered dioxane ring.^[1] The distinction is chemically subtle but legally and pharmacologically significant.^{[1][2]}

Structural Anatomy & Priority Rules

To derive the correct IUPAC name, one must deconstruct the molecule into its functional components based on the Blue Book (P-rules) hierarchy.^{[1][3]}

The Hierarchy of Operations

The naming process follows a strict decision tree dictated by functional group priority:

- Principal Functional Group: The Ketone (C=O) takes precedence over the Ether (dioxane oxygens) and the Benzene ring.^{[1][3]}
 - Result: The suffix of the name must be -one.^{[1][3][4]}
- Parent Structure Selection: Because the principal group (ketone) is on the acyclic carbon chain, the chain is the parent structure, not the ring system (IUPAC P-44.1).^{[1][2]}
 - Result: The parent is pentan-1-one.^{[1][3][2]}
- Substituent Identification: The dioxane ring is treated as a substituent.^{[1][2]} Its naming depends on whether it is fused to the phenyl ring or pendant (attached via a single bond).^{[1][3]}

The Scaffold: Valerophenone vs. 1-Phenylpentan-1-one

While "Valerophenone" is a retained IUPAC name, it is imprecise for complex substitutions.^{[1][3][2]} The systematic backbone 1-phenylpentan-1-one is required for unambiguous locant assignment.^{[1][3][2]}

Component	Systematic Name	Role
C=O	-one	Principal Group
C5 Chain	Pentan-	Parent Chain
Aromatic Ring	Phenyl / Benzene	Substituent (or part of fused system)
Heterocycle	Dioxane / Dioxin	Substituent

Scenario Analysis: Naming Protocols

The two primary configurations encountered in research are the Fused System (Benzodioxan) and the Pendant System.^{[1][2]}

Scenario A: The Fused System (Benzodioxan)

Most common in "designer drug" analogs.^{[1][3]}

In this scenario, the dioxane ring is fused to the benzene ring of the valerophenone.^{[1][2]} The benzene + dioxane unit becomes 2,3-dihydro-1,4-benzodioxine.^{[1][3][2]}

- Step 1: Identify the parent chain containing the ketone: Pentan-1-one.^{[1][3][2][4]}
- Step 2: Name the fused ring substituent.^{[1][2]} The radical is derived from 2,3-dihydro-1,4-benzodioxine.^{[1][3][2]}
- Step 3: Number the fused ring.^{[1][2]} Oxygen atoms are assigned positions 1 and 4.^{[1][2]} The linkage to the ketone chain usually occurs at position 6 (para to the ether oxygen) to mimic the steric profile of MDPV.^{[1][3][2]}
- Step 4: Assemble.

Correct IUPAC Name: 1-(2,3-dihydro-1,4-benzodioxin-6-yl)pentan-1-one^{[1][3][2]}

*Note on "Ethylenedioxy": You may see these referred to as 3,4-ethylenedioxyvalerophenone.^[1]
^[2] While descriptive, this is semi-systematic. The benzodioxin nomenclature is the Preferred IUPAC Name (PIN).^{[1][3][2]}*

Scenario B: The Pendant System

Less common, distinct pharmacological profile.^[1]

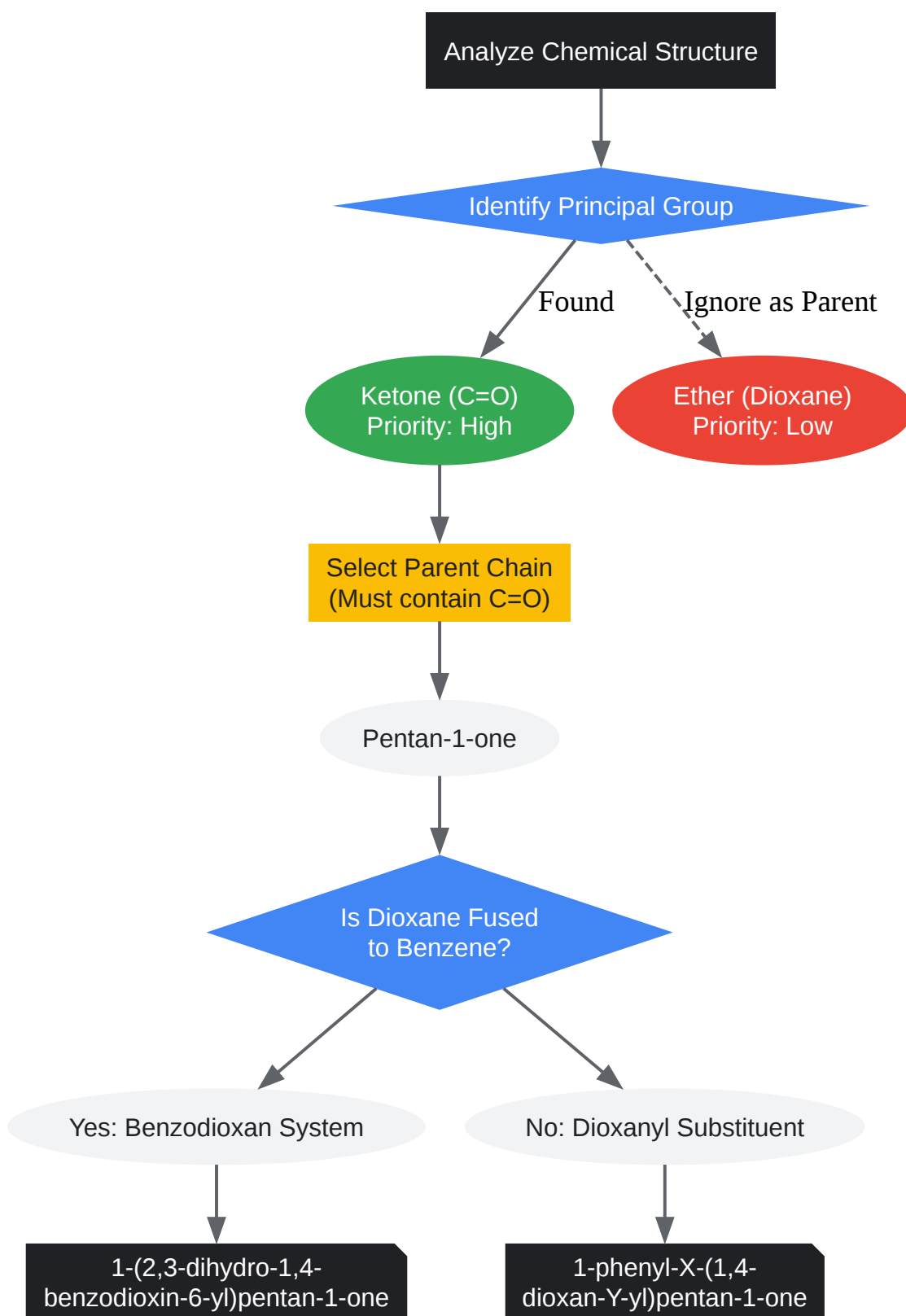
Here, a discrete dioxane ring is attached to the valerophenone scaffold (e.g., on the alkyl chain).^{[1][2]}

- Step 1: Parent chain is Pentan-1-one.[\[1\]](#)[\[3\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Step 2: The phenyl ring is at position 1: 1-phenyl...[\[1\]](#)[\[3\]](#)[\[2\]](#)[\[5\]](#)
- Step 3: The dioxane ring is a substituent on the pentyl chain.[\[1\]](#)[\[2\]](#) If attached at Carbon 2 of the dioxane to Carbon 2 of the pentane chain:
- Step 4: Assemble.

Correct IUPAC Name: 2-(1,4-dioxan-2-yl)-1-phenylpentan-1-one[\[1\]](#)[\[3\]](#)[\[2\]](#)

Logical Visualization (Decision Tree)

The following diagram illustrates the logical flow for determining the correct nomenclature, ensuring no step in the priority hierarchy is missed.



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Figure 1: IUPAC nomenclature decision tree for dioxane-substituted valerophenones.

Analytical Validation (Self-Validating Protocol)

A correct name is useless if it does not match the physical sample.^{[1][2]} As an application scientist, you must validate the nomenclature against spectroscopic data.^{[1][2]}

NMR Diagnostic Markers

To distinguish a 1,4-dioxane (6-membered) substitution from a 1,3-dioxolane (5-membered, e.g., MDPV) substitution, analyze the aliphatic region of the ¹H-NMR.^{[1][3][2]}

Feature	1,3-Dioxolane (MDPV-like)	1,4-Dioxane (Benzodioxan)
Proton Count	2 Protons (Singlet)	4 Protons (Multiplet/Broad Singlet)
Chemical Shift	~5.9 - 6.0 ppm (-O-CH ₂ -O-)	~4.2 - 4.3 ppm (-O-CH ₂ -CH ₂ -O-)
Multiplicity	Sharp Singlet	Two triplets or broad singlet (ethylene bridge)

Protocol:

- Acquire ¹H-NMR in CDCl₃.^{[1][3][2]}
- Integrate the region between 4.0 and 6.0 ppm.^{[1][2]}
- If: Integral = 2H at ~6.0 ppm
Methylenedioxy (Incorrect for this topic).^{[1][3][2]}
- If: Integral = 4H at ~4.2 ppm
Ethylenedioxy (Benzodioxan).^{[1][3][2]}
- Conclusion: If step 4 is true, the name must contain "2,3-dihydro-1,4-benzodioxin".^{[1][3][2]}

References

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